

Application Notes and Protocols for In Vivo Administration of Recainam

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Recainam** stock solutions intended for in vivo experimental use. The protocols have been developed to ensure solution stability, sterility, and suitability for administration in animal models.

Introduction

Recainam is a Class I antiarrhythmic agent, acting as a sodium channel blocker. Its hydrochloride salt is the form typically used in research. Proper preparation of stock solutions is critical for accurate dosing and obtaining reliable results in preclinical studies. These protocols cover both intravenous and oral administration routes.

Quantitative Data Summary

For accurate and reproducible dosing, it is essential to prepare stock solutions with precision. The following table summarizes key quantitative data for **Recainam** hydrochloride.



Parameter	Value	Reference
Chemical Name	1-(2,6-dimethylphenyl)-3-(3- (isopropylamino)propyl)urea hydrochloride	[1]
CAS Number	74752-07-1	[1]
Molecular Formula	C15H26CIN3O	[1]
Molecular Weight	299.84 g/mol	[1]
Solubility	DMSO: ≥ 50 mg/mL	MedChemExpress Product Information
Storage (Solid)	-20°C for long-term storage	MedChemExpress Product Information
Storage (Stock Solution)	-20°C for up to 3 months	MedChemExpress Product Information
Typical In Vivo Dose (Rats)	20 mg/kg (intravenous)	[2]

Experimental Protocols

Protocol 1: Preparation of Recainam Stock Solution for Intravenous (IV) Administration

This protocol details the preparation of a **Recainam** stock solution suitable for intravenous injection in rodents. It utilizes a co-solvent approach to ensure solubility while minimizing the concentration of dimethyl sulfoxide (DMSO) in the final injectate.

Materials:

- Recainam hydrochloride powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile saline (0.9% sodium chloride)
- Sterile, pyrogen-free microcentrifuge tubes



- Sterile, pyrogen-free syringes and needles (various sizes)
- Vortex mixer
- 0.22 μm sterile syringe filter

Procedure:

- Calculate Required Amounts: Determine the total volume of dosing solution needed based on the number of animals, their weights, and the target dose (e.g., 20 mg/kg).
- Prepare a High-Concentration Stock in DMSO:
 - In a sterile microcentrifuge tube, weigh the required amount of Recainam hydrochloride powder.
 - Add a minimal volume of sterile DMSO to achieve a high-concentration stock (e.g., 50 mg/mL).
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Dilution to Final Dosing Concentration:
 - Draw the required volume of the DMSO stock solution into a sterile syringe.
 - In a separate sterile tube, measure the required volume of sterile saline.
 - Slowly add the DMSO stock solution to the sterile saline while gently vortexing. Crucially, the final concentration of DMSO in the injectate should be kept as low as possible, ideally below 5% (v/v), and must not exceed 10% (v/v) to avoid toxicity.
- · Sterilization:
 - Draw the final dosing solution into a new sterile syringe.
 - Attach a 0.22 μm sterile syringe filter to the syringe.



- Filter the solution into a sterile, pyrogen-free vial or tube.
- Storage and Handling:
 - Use the freshly prepared solution immediately for the best results.
 - If short-term storage is necessary, store at 2-8°C for no more than 24 hours.
 - For longer-term storage of the high-concentration DMSO stock, aliquot and store at -20°C for up to 3 months. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Recainam Formulation for Oral Gavage

This protocol describes the preparation of a **Recainam** suspension for oral administration in rodents using a common and well-tolerated vehicle.

Materials:

- Recainam hydrochloride powder
- 0.5% (w/v) Methylcellulose in sterile water
- Sterile conical tubes
- Sterile syringes and oral gavage needles
- Vortex mixer
- Homogenizer (optional, for larger volumes)

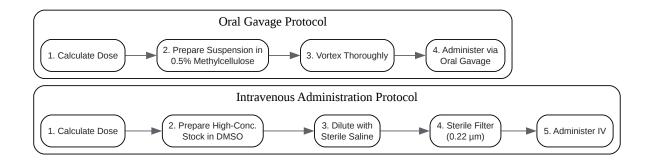
Procedure:

- Calculate Required Amounts: Determine the total volume of the oral suspension needed based on the number of animals, their weights, and the target dose.
- Prepare the Suspension:



- Weigh the required amount of **Recainam** hydrochloride powder and place it in a sterile conical tube.
- Add a small volume of the 0.5% methylcellulose solution to the powder to create a paste.
- Gradually add the remaining volume of the 0.5% methylcellulose solution while continuously vortexing or homogenizing to ensure a uniform suspension.
- Storage and Handling:
 - It is recommended to prepare the oral suspension fresh on the day of the experiment.
 - If storage is required, keep the suspension at 2-8°C for up to 48 hours.
 - Always vortex the suspension thoroughly immediately before each administration to ensure uniform distribution of the compound.

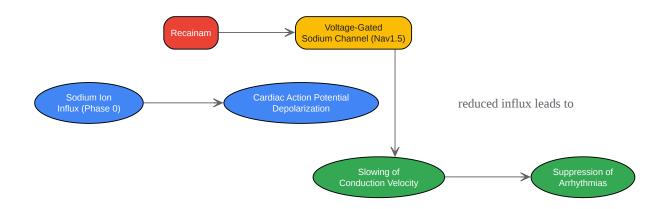
Mandatory Visualizations



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Experimental Workflow for **Recainam** Solution Preparation.





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References

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